

A Comparative Performance Analysis: Diisooctyl Glutarate vs. di-2-Ethylhexyl Terephthalate (DEHT)

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Compound of Interest

Compound Name: Diisooctyl glutarate

Cat. No.: B15342387

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This guide provides a detailed comparison of the performance characteristics of two non-phthalate plasticizers, **Diisooctyl glutarate** and di-2-ethylhexyl terephthalate (DEHT). The selection of an appropriate plasticizer is critical in the formulation of drug delivery systems, medical devices, and laboratory equipment, where performance, safety, and stability are paramount. This document aims to provide an objective comparison based on available experimental data to aid in the selection process.

Executive Summary

Di-2-ethylhexyl terephthalate (DEHT), also known as dioctyl terephthalate (DOTP), is a well-characterized plasticizer widely used as a replacement for traditional ortho-phthalates like DEHP due to its favorable toxicological profile.^{[1][2][3]} It offers good plasticizing efficiency, low migration rates, and thermal stability.

Diisooctyl glutarate, a member of the glutarate ester family of plasticizers, is also utilized as a non-phthalate alternative. However, publicly available, detailed quantitative performance data for this specific glutarate is limited. Therefore, this comparison will leverage data on DEHT and supplement it with general performance characteristics of glutarate esters.

Data Presentation: A Comparative Overview

The following tables summarize the key performance indicators for both plasticizers. It is important to note that the data for **Diisooctyl glutarate** is largely qualitative or based on the general properties of glutarate esters due to a lack of specific technical data sheets for this compound in the public domain.

Table 1: Physical and Chemical Properties

Property	Diisooctyl glutarate	di-2-ethylhexyl terephthalate (DEHT/DOTP)	Test Method
Chemical Formula	C21H40O4	C24H38O4	-
Molecular Weight (g/mol)	~356.5	390.57	-
Appearance	Colorless to yellowish liquid	Colorless, clear, oily liquid	Visual
Odor	Mild	Odorless	Olfactory
Boiling Point (°C)	Data not available	400	ASTM D1078
Melting Point (°C)	Data not available	-48	ASTM D5950
Flash Point (°C)	Data not available	210	ASTM D92
Specific Gravity (20°C/20°C)	Data not available	0.983	JIS K-6751
Water Solubility	Almost insoluble	Insoluble	Visual
Purity (%)	Data not available	>99.5	Gas Chromatography

Table 2: Performance in PVC Formulations

Performance Metric	Diisooctyl glutarate (General Glutarate Properties)	di-2-ethylhexyl terephthalate (DEHT/DOTP)	Test Method
Plasticizer Efficiency	Good	Good	ASTM D2240
Hardness (Shore A)	Data not available	~80 (at 50 phr)	ASTM D2240
Tensile Strength (MPa)	Generally decreases with increased concentration	Decreases with increased concentration	ASTM D412
Elongation at Break (%)	Generally increases with increased concentration	Increases with increased concentration (up to 330%)[4]	ASTM D412
Low-Temperature Flexibility	Good	Good	ASTM D1329
Migration Resistance	Fair to Good	Good	ISO 177, ASTM D1203
Volatility	Fair	Low	ASTM D1203

Table 3: Toxicological Profile

Toxicological Endpoint	Diisooctyl glutarate	di-2-ethylhexyl terephthalate (DEHT/DOTP)	Test Guideline
Acute Oral Toxicity (LD50, rat)	Data not available	> 5000 mg/kg[5]	OECD 401/420/423
Genotoxicity (Ames Test)	Data not available	Negative[6]	OECD 471
Reproductive/Developmental Toxicity	Data not available	Not classified as a reproductive toxicant[7]	OECD 414/416
Endocrine Disruption	Data not available	No alert on potential endocrine disruption properties[8]	Various

Experimental Protocols

Detailed methodologies are crucial for the accurate interpretation and replication of performance data. The following are summaries of key experimental protocols used to evaluate plasticizer performance.

Plasticizer Efficiency and Mechanical Properties

- **Hardness (Shore A) - ASTM D2240:** This test method determines the indentation hardness of a material.[7][9][10][11] A durometer with a specified indenter shape is pressed into the material under a defined force, and the depth of indentation is measured. The Shore A scale is used for softer materials like plasticized PVC.
- **Tensile Strength and Elongation at Break - ASTM D412:** This standard specifies the procedure for evaluating the tensile properties of vulcanized rubber and thermoplastic elastomers.[4][12][13][14] A dumbbell-shaped specimen is stretched at a constant rate until it breaks. The force required to break the specimen (tensile strength) and the extent to which it stretches before breaking (elongation at break) are recorded.[15]

- **Mooney Viscosity - ASTM D1646:** This method is used to measure the viscosity and pre-vulcanization characteristics of rubber compounds.[\[1\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#) It measures the shearing torque resisting the rotation of a cylindrical metal disk embedded in a rubber sample within a heated die cavity.

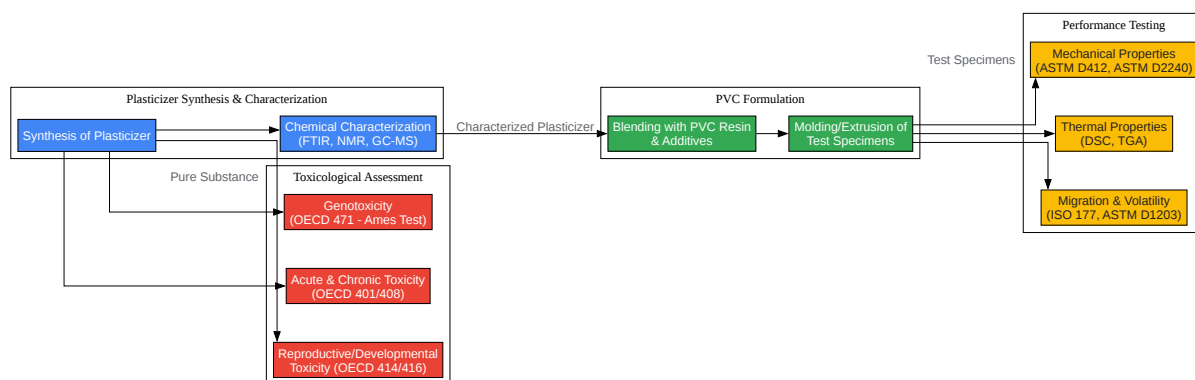
Migration and Volatility

- **Migration of Plasticizers - ISO 177:** This international standard outlines a method to determine the tendency of plasticizers to migrate from a plastic material into another solid material upon contact.[\[2\]](#)[\[20\]](#)[\[21\]](#) A specimen of the plasticized material is placed in contact with an absorbent material (e.g., activated carbon or another polymer) under specified conditions of time, temperature, and pressure. The amount of plasticizer that migrates is determined by weight change or chemical analysis of the absorbent material.
- **Volatility (Weight Loss on Heating) - ASTM D1203:** This test covers the determination of the volatile content of plasticizers. A specified amount of the plasticizer is heated in an oven at a controlled temperature for a defined period. The loss in weight is then measured to determine the volatility.

Toxicological Evaluation

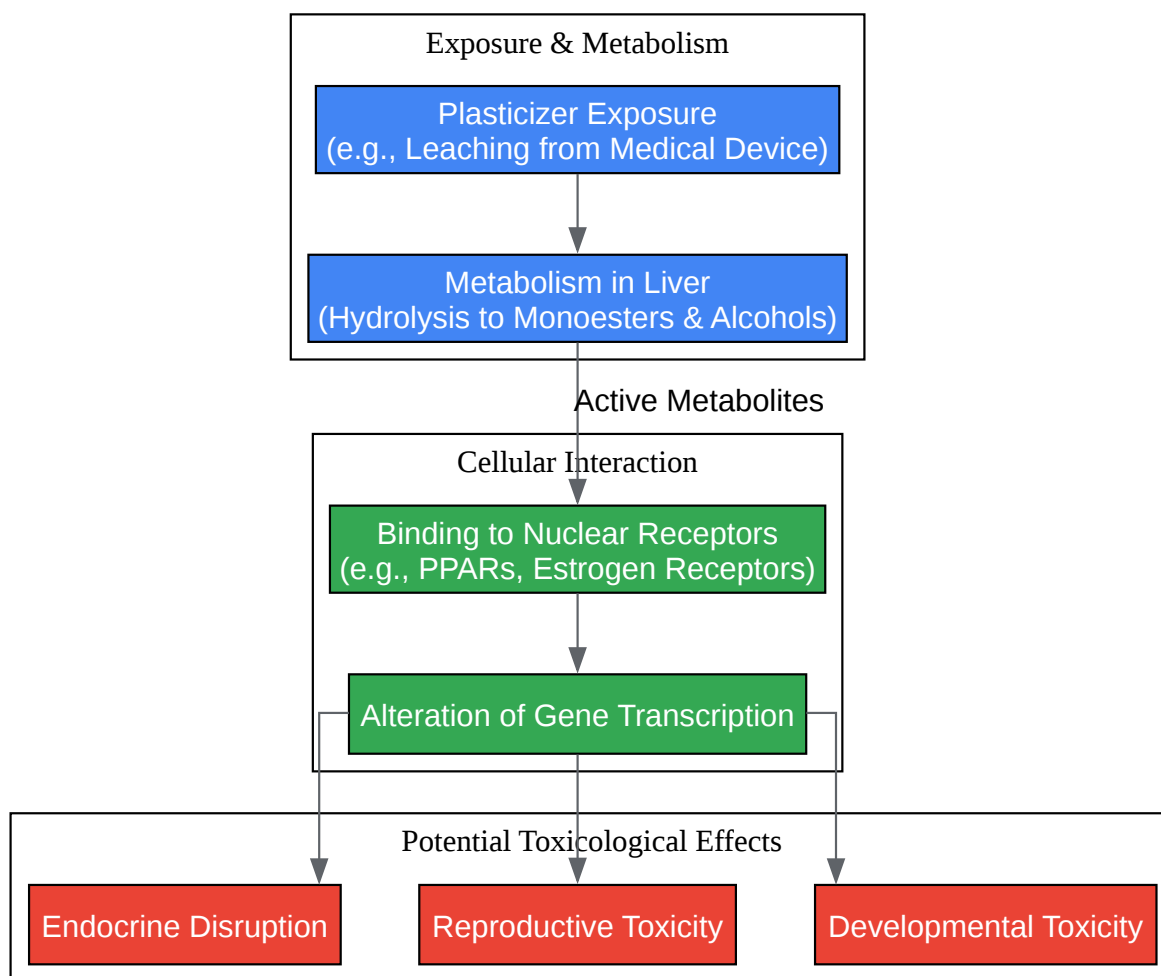
- **Bacterial Reverse Mutation Test (Ames Test) - OECD 471:** This is a widely used method for identifying substances that can cause gene mutations.[\[9\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#) It uses specific strains of bacteria (e.g., *Salmonella typhimurium* and *Escherichia coli*) that have lost the ability to synthesize an essential amino acid. The test substance is incubated with the bacteria, and the number of bacterial colonies that have reverted to a state of being able to synthesize the amino acid is counted. A significant increase in the number of revertant colonies indicates mutagenic potential.
- **Repeated Dose 90-Day Oral Toxicity Study in Rodents - OECD 408:** This guideline is used to evaluate the sub-chronic toxicity of a substance.[\[5\]](#)[\[10\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#) The test substance is administered orally to groups of rodents daily for 90 days. The animals are observed for signs of toxicity, and at the end of the study, detailed pathological examinations are performed to identify any adverse effects on organs and tissues.

Mandatory Visualization



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Experimental workflow for plasticizer evaluation.



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Generalized signaling pathway for plasticizer toxicity.

Conclusion

Di-2-ethylhexyl terephthalate (DEHT) stands out as a well-documented and favorable alternative to traditional phthalate plasticizers, with a robust dataset supporting its performance and safety profile. It demonstrates good plasticizing efficiency, low migration, and a lack of significant toxicological concerns, making it a reliable choice for many applications in the pharmaceutical and medical device industries.

The available information on **Diisooctyl glutarate** is less comprehensive. While glutarate esters as a class are known to be effective non-phthalate plasticizers, the absence of specific, publicly available quantitative data for the diisooctyl variant makes a direct and detailed performance comparison with DEHT challenging. For applications where rigorous documentation and a proven track record are essential, DEHT currently presents a more data-supported option. Further research and publication of technical data for **Diisooctyl glutarate** are needed to enable a more thorough comparative assessment. Researchers and developers are encouraged to request detailed specifications from suppliers when considering **Diisooctyl glutarate** for their applications.

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